

tert-Butyl (2-amino-2-oxoethyl)carbamate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *tert-Butyl (2-amino-2-oxoethyl)carbamate*

Cat. No.: B150929

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In-Depth Technical Guide: tert-Butyl (2-amino-2-oxoethyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, experimental protocols, and applications of **tert-Butyl (2-amino-2-oxoethyl)carbamate**, a key intermediate in pharmaceutical research and development.

Chemical and Physical Properties

tert-Butyl (2-amino-2-oxoethyl)carbamate, also known as Boc-glycinamide or N-(tert-Butoxycarbonyl)glycine amide, is a carbamate derivative used in organic synthesis. Its unique structure, featuring a Boc-protected amine and a primary amide, makes it a valuable building block in the development of therapeutic agents.

Table 1: Physicochemical Properties of **tert-Butyl (2-amino-2-oxoethyl)carbamate**

Property	Value	Reference(s)
CAS Number	35150-09-5	[1] [2] [3] [4] [5]
Molecular Formula	C ₇ H ₁₄ N ₂ O ₃	[1] [2] [5]
Molecular Weight	174.2 g/mol	[1] [2] [5]
Density	1.108 g/cm ³	[1]
Boiling Point	339.677 °C at 760 mmHg	[1]
Flash Point	159.2 °C	[1]
Appearance	Not explicitly stated, likely a solid.	
Storage Conditions	2-8°C Refrigerator or -20°C	[2] [3]

Material Safety Data

While a complete Safety Data Sheet (SDS) for **tert-Butyl (2-amino-2-oxoethyl)carbamate** was not publicly available in its entirety, information from suppliers and related compounds allows for a preliminary hazard assessment. As with any chemical, it should be handled with care in a well-ventilated laboratory setting, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

General Safety Precautions:

- Handling: Avoid inhalation, ingestion, and contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage temperatures are between 2-8°C or at -20°C.[\[2\]](#)[\[3\]](#)

Applications in Drug Development

tert-Butyl (2-amino-2-oxoethyl)carbamate serves as a crucial synthetic intermediate in the development of novel therapeutics, particularly in the fields of immunology and bone disease.

Cathepsin K Inhibitors

This compound is utilized in the preparation of primary amides that act as selective inhibitors of cathepsin K.[2] Cathepsin K is a cysteine protease highly expressed in osteoclasts, the cells responsible for bone resorption.[6][7][8] By inhibiting this enzyme, researchers aim to develop treatments for osteoporosis and other bone-related disorders.[6][7][8] The development of selective cathepsin K inhibitors is a significant area of research for managing diseases characterized by excessive bone loss.[7]

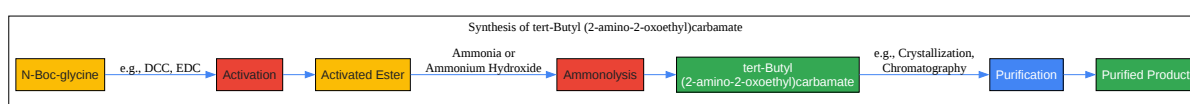
Group A Streptococcal Vaccine Development

Boc-glycinamide is also used in the synthesis of components for a Group A streptococcal (GAS) vaccine.[2] Streptococcus pyogenes (Group A Streptococcus) is a bacterial pathogen responsible for a wide range of illnesses, from pharyngitis to more severe invasive diseases and post-infectious autoimmune sequelae like rheumatic heart disease.[9][10] The development of a safe and effective GAS vaccine is a global health priority, and this compound plays a role in constructing the necessary antigens for such a vaccine.[9][10]

Experimental Protocols

Detailed experimental protocols for the direct synthesis of **tert-Butyl (2-amino-2-oxoethyl)carbamate** are not extensively documented in the public domain. However, its synthesis would logically start from N-Boc-glycine, followed by amidation. The following represents a generalized workflow for such a transformation.

Workflow for the Synthesis of **tert-Butyl (2-amino-2-oxoethyl)carbamate**:



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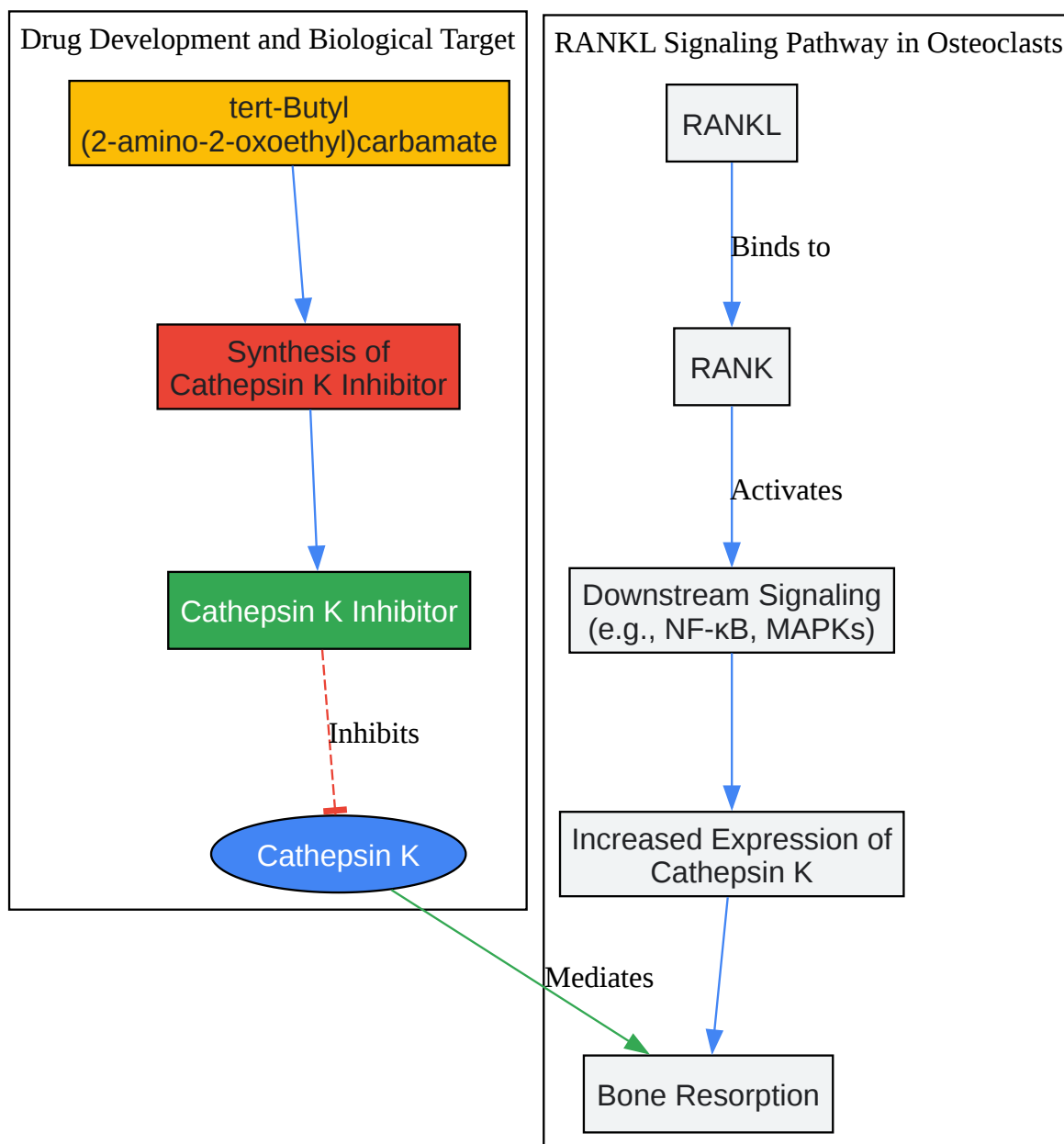
Caption: A generalized workflow for the synthesis of **tert-Butyl (2-amino-2-oxoethyl)carbamate**.

Signaling Pathways

Direct involvement of **tert-Butyl (2-amino-2-oxoethyl)carbamate** in specific signaling pathways is not documented. However, as a precursor to cathepsin K inhibitors, it is indirectly linked to the signaling pathways that regulate bone metabolism.

Cathepsin K expression and activity are regulated by the RANKL/RANK/OPG signaling pathway, which is central to osteoclast differentiation and function. By inhibiting cathepsin K, the downstream effects of this pathway on bone resorption are mitigated.

Logical Relationship of **tert-Butyl (2-amino-2-oxoethyl)carbamate** to the RANKL Signaling Pathway:



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Caption: The role of the compound as a precursor to inhibitors of Cathepsin K in bone resorption.

This guide serves as a foundational resource for professionals engaged in research and development. Due to the limited availability of a comprehensive, public SDS, it is imperative that users procure a full SDS from their supplier before handling this chemical and conduct a thorough risk assessment.

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